

An In-Depth Technical Guide to 2-Benzyloxy-4-iodophenol

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Compound of Interest

Compound Name: 2-Benzyloxy-4-iodophenol

Cat. No.: B135325

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the chemical properties of **2-Benzyloxy-4-iodophenol**. While its direct applications in experimental biology and specific signaling pathways are not extensively documented in publicly available literature, this document consolidates the known information and explores potential areas of research based on the activities of structurally related compounds. The primary aim is to furnish researchers with foundational data and suggest avenues for future investigation into this compound's utility.

Chemical and Physical Properties

2-Benzyloxy-4-iodophenol is a substituted aromatic compound. The presence of a benzyl ether, a hydroxyl group, and an iodine atom on the phenol ring suggests its potential as a versatile chemical intermediate and a subject for biological screening.

Table 1: Physicochemical Properties of **2-Benzyloxy-4-iodophenol**

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ IO ₂	N/A
Molecular Weight	326.13 g/mol	N/A
CAS Number	289471-92-7	N/A

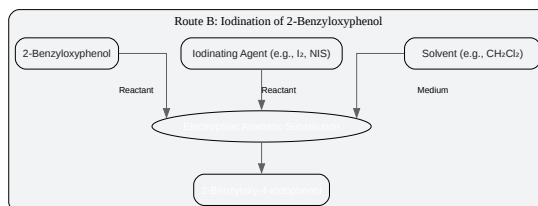
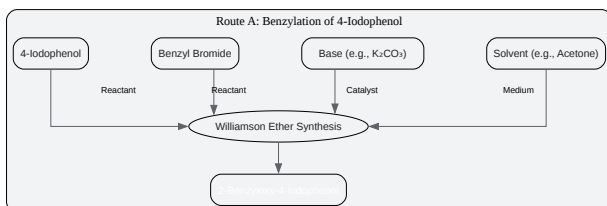
Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Benzyloxy-4-iodophenol** is not readily available in peer-reviewed literature, a general approach can be inferred from standard organic chemistry practices for the synthesis of iodinated and benzylated phenols.

A plausible synthetic route could involve the benzylation of 4-iodophenol or the iodination of 2-benzyloxyphenol. The choice of route would depend on the availability of starting materials and the desired regioselectivity.

Hypothetical Synthesis Workflow

Below is a logical workflow illustrating a potential synthetic pathway.



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Hypothetical Synthetic Pathways for **2-Benzyloxy-4-iodophenol**.

Potential Research Applications

While commercial suppliers list **2-Benzyloxy-4-iodophenol** as a biochemical for proteomics research, specific applications are not detailed in the available literature. Based on the chemical structure, several potential areas of application can be hypothesized.

Intermediate in Chemical Synthesis

The presence of the hydroxyl and iodo groups makes this molecule a candidate for further chemical modifications. The iodine atom can be replaced through various cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck) to introduce new functional groups. The phenolic hydroxyl group can be derivatized or used to modulate the electronic properties of the aromatic ring.

Potential Biological Activity

Structural analogs of **2-Benzyloxy-4-iodophenol**, such as other substituted phenols and benzophenones, have been reported to exhibit biological activities. A notable example is the interference with the thyroid hormone axis. It is plausible that **2-Benzyloxy-4-iodophenol** could be investigated for similar endocrine-disrupting properties or as a modulator of thyroid hormone-related pathways.

Tool for Proteomics Research

The designation of this compound for proteomics research suggests its potential use as a chemical probe or crosslinking agent. The aromatic ring and the iodine atom could potentially be involved in interactions with proteins, and the overall structure could be modified to incorporate reporter tags or reactive groups for covalent labeling of proteins.

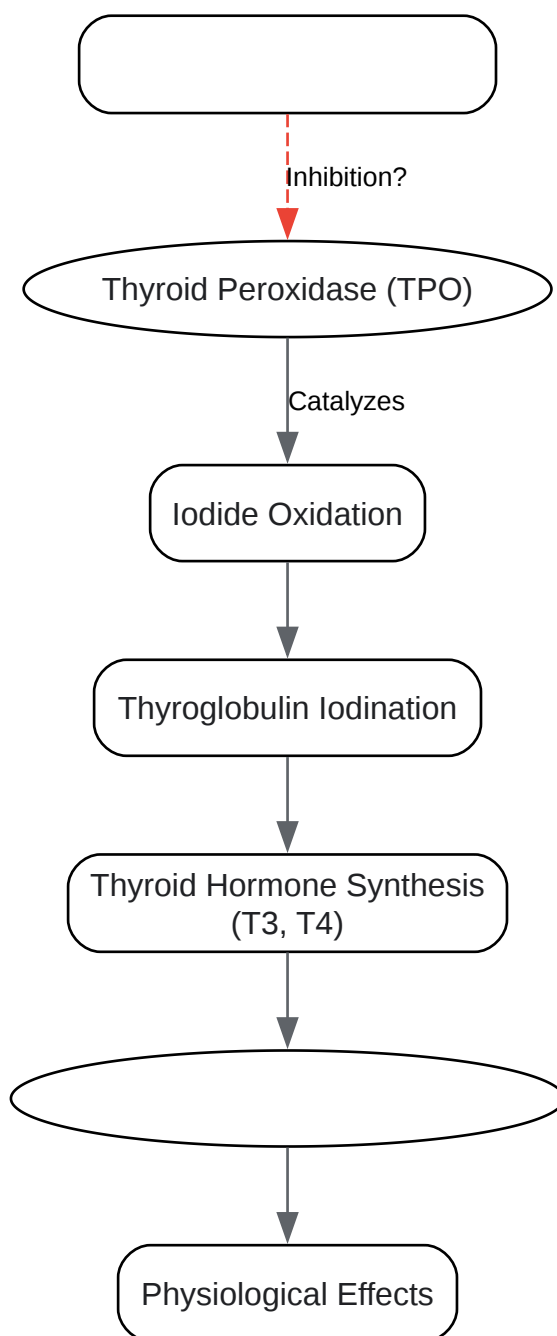
Experimental Protocols

Due to the lack of published studies detailing the use of **2-Benzyloxy-4-iodophenol**, specific experimental protocols cannot be provided. Researchers interested in investigating this compound would need to develop their own methodologies based on the intended application.

For example, if investigating its potential as a thyroid hormone disruptor, one might adapt existing in vitro assays for thyroid peroxidase inhibition or in vivo studies monitoring thyroid hormone levels.

Signaling Pathways

There is no direct evidence linking **2-Benzoyloxy-4-iodophenol** to any specific signaling pathways. However, based on the activities of related compounds, a hypothetical signaling pathway that could be investigated is its potential interference with thyroid hormone synthesis and signaling.



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Hypothetical Interference with Thyroid Hormone Synthesis.

Conclusion and Future Directions

2-Benzyloxy-4-iodophenol is a chemical compound with well-defined physical properties but limited documented applications. Its structural features suggest potential as a synthetic intermediate and a candidate for biological screening, particularly in the context of proteomics

and endocrinology. Future research is necessary to elucidate its biological activities, potential mechanisms of action, and to validate its utility in proteomics or other areas of life science research. The information presented in this guide serves as a starting point for researchers interested in exploring the potential of this compound.

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